

4-Chloro-2-(trifluoromethyl)phenyl isocyanate molecular structure and weight

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Compound of Interest

Compound Name: 4-Chloro-2-(trifluoromethyl)phenyl
isocyanate

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A Technical Guide to 4-Chloro-2-(trifluoromethyl)phenyl Isocyanate

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical reagents is paramount. This guide provides an in-depth look at the molecular structure and properties of **4-Chloro-2-(trifluoromethyl)phenyl isocyanate**, a key building block in the synthesis of various pharmaceutical compounds.

Molecular Properties and Structure

4-Chloro-2-(trifluoromethyl)phenyl isocyanate is a substituted aromatic isocyanate. Its chemical formula is C₈H₃ClF₃NO.^{[1][2]} The molecule consists of a central benzene ring, to which four different functional groups are attached: a chlorine atom, a trifluoromethyl group, an isocyanate group, and a hydrogen atom. The systematic name for this compound is 4-chloro-1-isocyanato-2-(trifluoromethyl)benzene.^{[1][2]}

The key quantitative data for this compound are summarized in the table below.

Property	Value	References
Molecular Formula	C8H3ClF3NO	[1] [2]
Molecular Weight	221.56 g/mol	[1] [2] [3]
CAS Number	16588-69-5	[1] [2] [4]

Molecular Structure Visualization

The structural arrangement of the atoms in **4-Chloro-2-(trifluoromethyl)phenyl isocyanate** is crucial for its reactivity and its role in chemical synthesis. The following diagram illustrates the molecular structure.

Caption: Molecular structure of **4-Chloro-2-(trifluoromethyl)phenyl isocyanate**.

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